

# Molecular formula and weight of 4-bromo-1-pentene

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## Compound of Interest

Compound Name: 4-Bromo-1-pentene

Cat. No.: B1655104

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## An In-Depth Technical Guide to the Molecular Properties of 4-bromo-1-pentene

This guide provides a focused analysis of the molecular formula and weight of **4-bromo-1-pentene**, a halogenated hydrocarbon utilized as a versatile bifunctional building block in synthetic organic chemistry.<sup>[1]</sup>

## Molecular Formula

The molecular formula for **4-bromo-1-pentene** is C<sub>5</sub>H<sub>9</sub>Br.<sup>[2][3][4][5][6]</sup> This formula indicates that each molecule of the compound is composed of five carbon atoms, nine hydrogen atoms, and one bromine atom.

## Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The table below details the calculation for **4-bromo-1-pentene**.

Element	Symbol	Quantity	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	5	12.011[7][8]	60.055
Hydrogen	H	9	1.008[9][10]	9.072
Bromine	Br	1	79.904[11][12]	79.904
Total	149.031			

The calculated molecular weight of **4-bromo-1-pentene** is approximately 149.031 amu. This value is consistent with the published molecular weight of 149.03 g/mol .[2][6] The NIST WebBook provides a value of 149.029.[3][5]

## Structural Representation

The connectivity of the atoms in **4-bromo-1-pentene** can be visualized as a five-carbon chain with a double bond between the first and second carbon atoms and a bromine atom attached to the fourth carbon atom.

Caption: Atomic connectivity in **4-bromo-1-pentene**.

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or analysis of **4-bromo-1-pentene**, as well as its involvement in specific signaling pathways, are beyond the scope of this particular guide, which focuses on its fundamental molecular properties.

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## References

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